

# Personal protective equipment for handling 2-Nitro-5-(propylthio)aniline

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## Compound of Interest

Compound Name: 2-Nitro-5-(propylthio)aniline

Cat. No.: B127722

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## Essential Safety and Handling Guide for 2-Nitro-5-(propylthio)aniline

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) requirements, and operational and disposal plans for handling **2-Nitro-5-(propylthio)aniline**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Identifier:

- Name: **2-Nitro-5-(propylthio)aniline**
- CAS Number: 57780-75-3
- Molecular Formula: C9H12N2O2S<sup>[1]</sup><sup>[2]</sup>

## Hazard Identification and GHS Classification

**2-Nitro-5-(propylthio)aniline** is classified as a hazardous substance.

- GHS Pictogram:
  - Exclamation mark (GHS07)<sup>[3]</sup>
- Signal Word: Warning<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup><sup>[4]</sup>

- Hazard Statements:
  - H315: Causes skin irritation.[1][4][5]
  - H319: Causes serious eye irritation.[1][4][5]
  - H335: May cause respiratory irritation.[1][4][5]
- Primary Hazards: Irritant[1]

## Physical and Chemical Properties

Property	Value	Source(s)
Molecular Weight	212.27 g/mol	[1]
Appearance	White to orange powder or crystals	[3][6]
Melting Point	71-74 °C	[2][7]
Boiling Point	380.3 °C at 760 mmHg (Predicted)	[2][7]
Density	1.25 g/cm³ (Predicted)	[2][7]
Storage Temperature	Room Temperature, Keep in a dark, dry, sealed place	[7]

## Operational Plan: Safe Handling Protocol

Adherence to the following procedural steps is mandatory when working with **2-Nitro-5-(propylthio)aniline**.

## Engineering Controls and Preparation:

- Work in a well-ventilated area, such as a chemical fume hood.[4][8]
- Ensure that eyewash stations and safety showers are close to the workstation location.[5][8]
- Keep the substance away from incompatible materials, including strong oxidizing agents.[4]

- Store the chemical in a cool, dry, and well-ventilated area in a tightly closed container.[4][5]

## Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical splash-resistant safety glasses or goggles with side protection. A face shield may be appropriate in some workplaces. Use eyewear tested and approved under appropriate government standards such as OSHA 29 CFR 1910.133 or EU EN166.[4][9]
- Skin Protection:
  - Wear impervious protective clothing to prevent skin contact.[9]
  - Wear compatible chemical-resistant gloves. Inspect gloves prior to use and use proper glove removal technique.[4][5][10]
- Respiratory Protection:
  - For nuisance exposures, use a dust mask (type N95 or P1).[2][10]
  - For higher-level protection or if exposure limits are exceeded, use a NIOSH-approved respirator with appropriate cartridges.[9][10]

## Handling the Chemical:

- Avoid contact with skin, eyes, and clothing.[4][5]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[4][10]
- Do not eat, drink, or smoke when using this product.[11]
- After handling, wash hands and any exposed skin thoroughly.[4][8][11]

## First Aid Measures:

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid.[4][10]

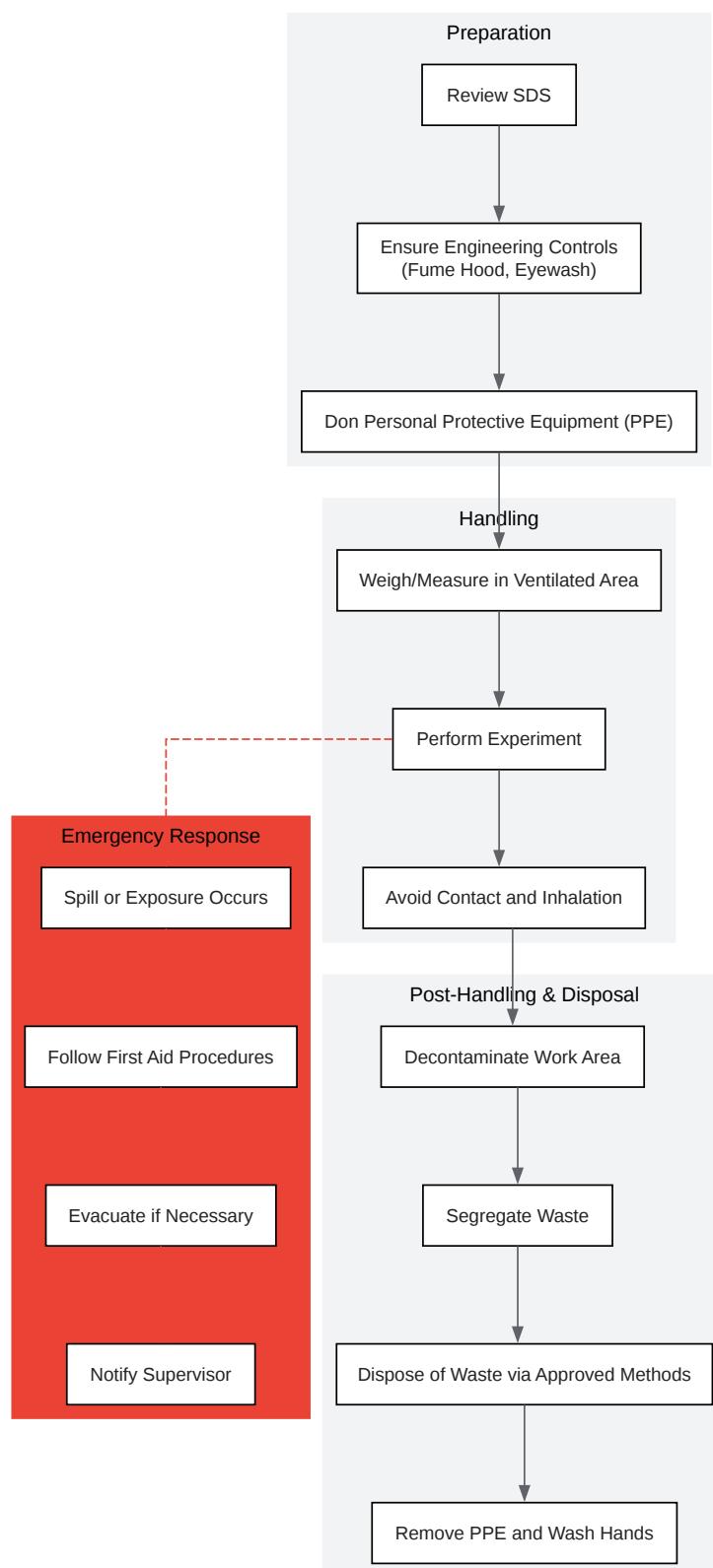
- In Case of Skin Contact: Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Obtain medical aid.[4][10]
- In Case of Eye Contact: Immediately flush open eyes with running water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Obtain medical aid.[4]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately.[4][10][11]

## Disposal Plan

Contaminated materials and waste must be handled as hazardous waste.

- Waste Collection: Collect waste material in a suitable, labeled, and sealed container.[4][9]
- Disposal Method: Dispose of contents and container to an approved waste disposal plant. This may involve dissolving the material in a combustible solvent and burning it in a chemical incinerator with an afterburner and scrubber.[4][5][10] Do not let the product enter drains, other waterways, or soil.[4][10]
- Disposal of Contaminated PPE: Used gloves, lab coats, and other disposable PPE should be collected in a designated hazardous waste container for disposal.[9][10]

## Safe Handling Workflow

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Caption: Workflow for the safe handling of **2-Nitro-5-(propylthio)aniline**.

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